

The Genesis of a Modern Musk: A Technical Guide to Methylcyclopentadecenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylcyclopentadecenone

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A deep dive into the discovery, synthesis, and biological interaction of a cornerstone of the modern fragrance industry.

For Researchers, Scientists, and Drug Development Professionals

Introduction

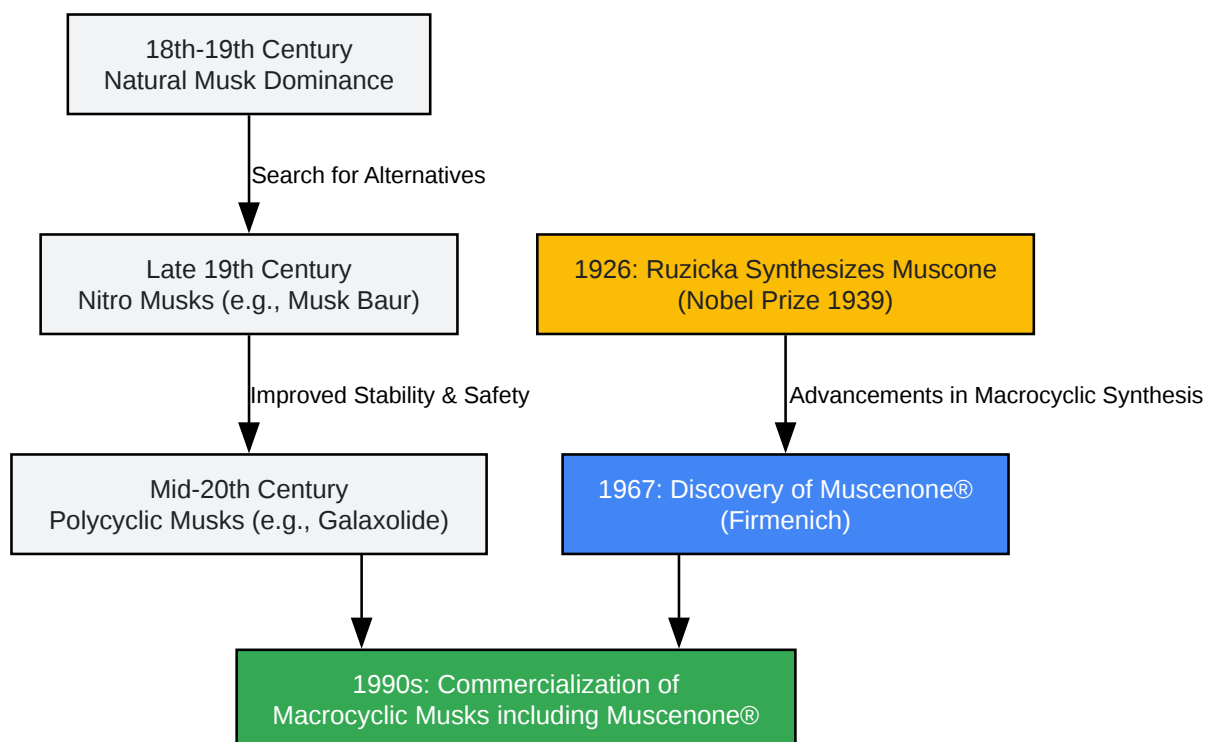
Methylcyclopentadecenone, a macrocyclic musk, has carved a significant niche in the fragrance industry, prized for its powerful, elegant, and persistent musk note. Commercially known as Muscenone®, a registered trademark of Firmenich SA, this synthetic odorant offers a safe and sustainable alternative to animal-derived musks.^{[1][2]} This technical guide provides an in-depth exploration of the discovery, historical development, synthesis, and olfactory reception of **Methylcyclopentadecenone**, tailored for a scientific audience.

Historical Development: From Natural Musks to a Synthetic Marvel

The journey to **Methylcyclopentadecenone** is rooted in the long history of musk in perfumery. For centuries, natural musk, obtained from the glands of the musk deer, was a highly valued and expensive ingredient.^[3] Ethical concerns and the dwindling population of these animals spurred the quest for synthetic alternatives.

The development of synthetic musks can be broadly categorized into several classes, each with its own historical trajectory. The timeline below illustrates the evolution leading to the

discovery of macrocyclic musks like **Methylcyclopentadecenone**.



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Caption: Logical flow of the historical development of synthetic musks.

Firmenich, a key player in the fragrance and flavor industry, has been at the forefront of musk research for over 90 years.[4][5] Their work on macrocyclic musks, a class of compounds structurally similar to the active principles of natural musk, led to the discovery of Muscenone® in 1967.[1][2] The commercialization of Muscenone® and other macrocyclic musks gained momentum in the 1990s, offering perfumers a versatile and high-performing ingredient with a desirable safety profile.[4] The name "Hascocen" was also investigated as a potential trade name for this molecule, though "Muscenone®" became the recognized commercial identity.

Chemical Properties and Isomerism

Methylcyclopentadecenone is the commercial name for a mixture of isomers of 3-methylcyclopentadecen-1-one. The primary constituents are the (Z)- and (E)-isomers of 3-methylcyclopentadec-5-en-1-one.[6] The presence and ratio of these isomers, along with other positional isomers of the double bond, influence the final olfactory profile.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₈ O	[1]
Molecular Weight	236.39 g/mol	[1]
CAS Number	82356-51-2 (for the isomer mixture)	[6]
Appearance	Colorless to pale yellow liquid	[1]
Odor Profile	Powerful, elegant musk, animalic, soapy	[6]
Vapor Pressure	0.00044 mmHg @ 23°C	[1]
Log P	4.88	[1]

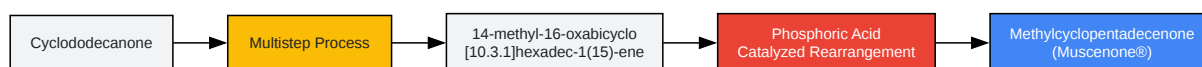
The different isomers of 3-methylcyclopentadec-5-en-1-one possess distinct olfactory characteristics. The (Z)-isomer is particularly valued for its superior top note and its resemblance to nitromusks.[7]

Synthesis of Methylcyclopentadecenone

The industrial synthesis of **Methylcyclopentadecenone** typically starts from cyclododecanone, a readily available chemical feedstock.[1] Several synthetic routes have been developed, with the key step being the formation of the 15-membered macrocycle.

Industrial Synthesis via Rearrangement

A common industrial method involves the rearrangement of a bicyclic precursor.[1][6]



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Caption: Experimental workflow for the industrial synthesis of **Methylcyclopentadecenone**.

Experimental Protocol:

A detailed protocol for a similar rearrangement is described in a Firmenich patent.[1] A solution of 16-oxa-3-methyl bicyclo[10.3.1]pentadec-1-ene in toluene is heated with 80% aqueous phosphoric acid. The water is removed azeotropically during the reaction. After completion, the reaction mixture is cooled, washed with water and aqueous sodium carbonate, and then neutralized. The solvent is evaporated, and the crude product is purified by distillation to yield Muscenone®.[1]

Intramolecular Aldol Condensation

Another synthetic approach involves the intramolecular aldol condensation of a diketone precursor.[8]

Experimental Protocol:

2,15-hexadecanedione is subjected to an intramolecular condensation reaction in the gas phase using a catalyst from Group 2 of the periodic table, such as magnesium oxide, calcium oxide, or zinc oxide.[8] The resulting 3-methyl-cyclopentadecenone can then be purified by precision distillation.[8] A patent describes a process where this reaction yields 3-hydroxy-3-methylcyclopentadecanone, which can be subsequently dehydrated. However, this method can result in low yields (around 38%) due to intermolecular side reactions.[8]

Enantioselective Synthesis

The synthesis of specific enantiomers of **Methylcyclopentadecenone** has been a subject of research to isolate the most desirable olfactory properties. An efficient enantioselective synthesis of (+)-(R,Z)-5-Muscenone has been reported, which involves a kinetic resolution and an enantioconvergent transformation.[7] Another approach utilizes an enantioselective aldol condensation reaction mediated by sodium N-methylephedrate, achieving up to 76% enantiomeric excess.[7]

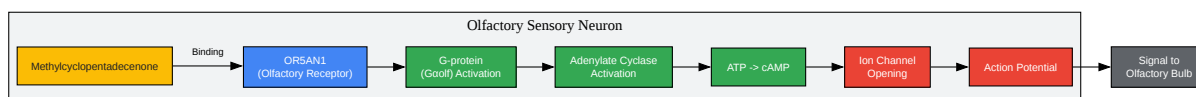
Quantitative Data Comparison of Synthetic Routes:

Synthetic Route	Key Reagents/Steps	Reported Yield	Reference
Industrial Rearrangement	Phosphoric acid catalyzed rearrangement of a bicyclic precursor	High (industrial process)	[1]
Intramolecular Aldol Condensation	Gas-phase condensation of 2,15-hexadecanedione with Group 2 metal oxides	Economical, but specific yield not detailed in the abstract	[8]
Intramolecular Aldol Condensation (Liquid Phase)	Tributylamine and titanium tetrachloride	38%	[8]
Enantioselective Aldol Condensation	Sodium N-methylephedrate	Up to 95% isolated yield with 76% ee	[7]

Olfactory Reception and Signaling Pathway

The perception of musk odors is initiated by the interaction of the odorant molecule with specific olfactory receptors (ORs) located in the olfactory epithelium. For macrocyclic musks like **Methylcyclopentadecenone**, the human olfactory receptor OR5AN1 has been identified as a key receptor.

The binding of **Methylcyclopentadecenone** to OR5AN1 triggers a conformational change in the receptor, which in turn activates a G-protein (G α olf). This initiates a signaling cascade, leading to the production of cyclic AMP (cAMP), the opening of ion channels, and the generation of an action potential in the olfactory neuron. This signal is then transmitted to the olfactory bulb in the brain for processing.



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Caption: Simplified signaling pathway for **Methylcyclopentadecenone** olfaction.

Conclusion

Methylcyclopentadecenone, commercially known as Muscenone®, stands as a testament to the advancements in synthetic chemistry in the fragrance industry. Its discovery and development by Firmenich have provided a valuable and sustainable alternative to natural musks. The understanding of its synthesis, isomer-specific properties, and interaction with olfactory receptors continues to evolve, offering new avenues for the creation of novel and captivating fragrances. This in-depth guide provides a solid foundation for researchers and professionals in the field to appreciate the scientific journey and technical intricacies of this important macrocyclic musk.

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- To cite this document: BenchChem. [The Genesis of a Modern Musk: A Technical Guide to Methylcyclopentadecenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13395399#methylcyclopentadecenone-discovery-and-historical-development>]

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